

NGA2 glycan analysis by HILIC-HPLC protocol

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Compound of Interest

Compound Name: NGA2 Glycan

CAS No.: 84808-02-6

Cat. No.: B1146305

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Application Note: Precision Quantification of NGA2 (A2G0) Glycans by HILIC-HPLC

Executive Summary

This guide details the protocol for the isolation and quantification of NGA2 (Asialo, Agalacto, Biantennary) glycans, also known as G0 or A2G0, using HILIC-HPLC. NGA2 is a Critical Quality Attribute (CQA) in monoclonal antibody (mAb) therapeutics. While the fucosylated form (NGA2F/G0F) typically constitutes the major glycoform in IgG1 mAbs, the non-fucosylated NGA2 variant significantly impacts Antibody-Dependent Cellular Cytotoxicity (ADCC) and serum clearance rates.

This protocol utilizes 2-Aminobenzamide (2-AB) labeling, the industry gold standard for robust, reproducible glycan analysis, ensuring high-resolution separation of NGA2 from its fucosylated counterpart (NGA2F) and high-mannose species (Man5).

Scientific Rationale & Mechanism

The Clinical Significance of NGA2

- **Structure:** NGA2 consists of a core chitobiose unit and a trimannosyl core with two terminal N-acetylglucosamine (GlcNAc) residues. It lacks galactose, sialic acid, and core fucose.

- Impact:
 - Clearance: Terminal GlcNAc residues can bind to mannose receptors, potentially accelerating clearance compared to galactosylated forms.
 - ADCC Activity: The absence of core fucose (NGA2 vs. NGA2F) dramatically increases affinity for the FcRIIIa receptor, enhancing ADCC. Therefore, distinguishing NGA2 (afucosylated) from NGA2F (fucosylated) is a critical separation requirement.

HILIC Separation Mechanism

HILIC (Hydrophilic Interaction Liquid Chromatography) is widely regarded as the "orthogonal" mode to Reversed-Phase (RP).

- Stationary Phase: Polar (Amide-bonded silica).
- Mobile Phase: High organic content (Acetonitrile) with an aqueous buffer (Ammonium Formate).
- Mechanism: Water from the mobile phase forms a stagnant, water-enriched layer on the polar stationary phase.^[1] Glycans partition between the bulk organic mobile phase and this aqueous surface layer.
 - Retention Rule: Retention increases with hydrophilicity (size and charge).
 - Elution Order: NGA2 (Neutral, Small) elutes early, whereas sialylated (Charged) and larger glycans elute later.

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Materials & Reagents

Critical Reagents:

- Enzyme: PNGase F (Recombinant, Amine-free).

- Labeling Dye: 2-Aminobenzamide (2-AB) + Sodium Cyanoborohydride (Reductant).
- Column: Waters ACQUITY UPLC Glycan BEH Amide (1.7 μm , 2.1 x 150 mm) or Agilent AdvanceBio Glycan Mapping (1.8 μm).
- Mobile Phase A: 50 mM Ammonium Formate, pH 4.4 (LC-MS Grade).
- Mobile Phase B: 100% Acetonitrile (LC-MS Grade).

Experimental Protocol

Step 1: Glycan Release (Deglycosylation)

Objective: Cleave N-glycans from the protein backbone using PNGase F.

- Denature: Dilute 100 μg of mAb in 50 mM Ammonium Bicarbonate. Add RapiGest (or SDS) to 0.1% final concentration. Heat at 90°C for 3 minutes.
- Cool: Allow sample to cool to room temperature.
- Digest: Add 1 μL PNGase F. Incubate at 50°C for 1 hour (rapid protocol) or 37°C overnight (traditional).

Step 2: 2-AB Labeling (Reductive Amination)

Objective: Attach a fluorophore to the reducing end of the free glycan for detection.

- Dry: Dry the released glycans completely in a vacuum centrifuge (SpeedVac).
- Reagent Prep: Dissolve 2-AB (5 mg) and Sodium Cyanoborohydride (6 mg) in 100 μL of DMSO:Glacial Acetic Acid (70:30 v/v).
- Label: Add 5 μL of labeling reagent to the dried glycans.
- Incubate: Heat at 65°C for 2-3 hours.
 - Mechanism:[2] The amine group of 2-AB reacts with the aldehyde of the glycan (Schiff base formation), followed by reduction to a stable secondary amine.

Step 3: Post-Labeling Cleanup (HILIC SPE)

Objective: Remove excess free dye which interferes with HPLC baseline.

- Use a HILIC SPE cartridge (e.g., GlycoWorks or PhyNexus).
- Prime: Water followed by 85% ACN.
- Load: Dilute sample in 90% ACN and load onto cartridge.
- Wash: Wash 3x with 90% ACN/1% Formic Acid (removes excess dye).
- Elute: Elute glycans with 100 μ L of 200 mM Ammonium Acetate in 5% ACN (High water content elutes polar glycans).

Step 4: HILIC-HPLC Separation

Objective: Separate NGA2 from NGA2F, Man5, and other species.

Instrument Parameters:

- System: UHPLC with Fluorescence Detector (FLD).
- Temperature: 60°C (Critical for resolution).
- Excitation/Emission: 360 nm / 425 nm.[\[3\]](#)[\[4\]](#)
- Injection Vol: 10 μ L (in 75% ACN).

Gradient Table:

Time (min)	Flow Rate (mL/min)	% Mobile Phase A (50mM Amm. [5] Formate)	% Mobile Phase B (Acetonitrile)	Phase Description
0.0	0.4	25.0	75.0	Initial Conditions
35.0	0.4	45.0	55.0	Separation Gradient
36.0	0.2	100.0	0.0	Wash (Remove salts)
39.0	0.2	100.0	0.0	Hold Wash
40.0	0.4	25.0	75.0	Re-equilibration
45.0	0.4	25.0	75.0	Ready for Next Inj.

Data Analysis & Workflow Visualization

Identification of NGA2

In a standard IgG HILIC profile, elution order is generally determined by size (Glucose Units - GU).

- NGA2 (G0): Elutes early (approx GU 5.4).
- NGA2F (G0F): Elutes immediately after NGA2 (approx GU 5.8). The shift is caused by the hydrophilicity of the fucose residue.
- Man5: Often co-elutes or elutes near NGA2 depending on the specific column chemistry; Amide columns usually resolve Man5 before NGA2.

Resolution Check: Calculate the Resolution (

) between NGA2 and NGA2F. An

is required for quantitative accuracy.

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Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low NGA2 Signal	Incomplete labeling or hydrolysis.	Ensure strictly anhydrous conditions during labeling (Step 2).
NGA2/NGA2F Co-elution	Gradient too steep or Temp too low.	Decrease gradient slope (0.5% B/min) or increase Temp to 60°C.
Broad Peaks	Sample solvent mismatch.	Ensure sample is injected in at least 70% Acetonitrile. Aqueous injections ruin peak shape in HILIC.
Unknown Peak near NGA2	Bisecting GlcNAc or Man5.	Use Exoglycosidase array (Jack Bean Mannosidase) to confirm peak identity.

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